

# (S)-3-(((Benzyloxy)carbonyl)amino)butanoic acid molecular weight

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## Compound of Interest

Compound Name: (S)-3-  
(((Benzyloxy)carbonyl)amino)buta  
noic acid

Cat. No.: B1353614

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## An In-Depth Technical Guide on the Molecular Weight of (S)-3- (((Benzyloxy)carbonyl)amino)butanoic acid

For researchers, scientists, and drug development professionals, a precise understanding of the physicochemical properties of a compound is fundamental. This guide provides a detailed breakdown of the molecular weight of (S)-3-(((Benzyloxy)carbonyl)amino)butanoic acid, a derivative of 3-aminobutanoic acid.

## Molecular Formula

The chemical formula for (S)-3-(((Benzyloxy)carbonyl)amino)butanoic acid has been identified as  $C_{12}H_{15}NO_4$ .<sup>[1][2][3]</sup> This formula is the cornerstone for calculating the molecular weight of the compound.

## Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of all atoms in a single molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements.

## Atomic Weight Data

The following table outlines the atomic weights for each element present in the compound.

Element	Symbol	Count	Standard Atomic Weight (amu)	Total Atomic Weight (amu)
Carbon	C	12	12.011	144.132
Hydrogen	H	15	1.008	15.120
Nitrogen	N	1	14.007	14.007
Oxygen	O	4	15.999	63.996

Standard atomic weights are based on IUPAC recommendations and may have slight variations depending on the source.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Total Molecular Weight

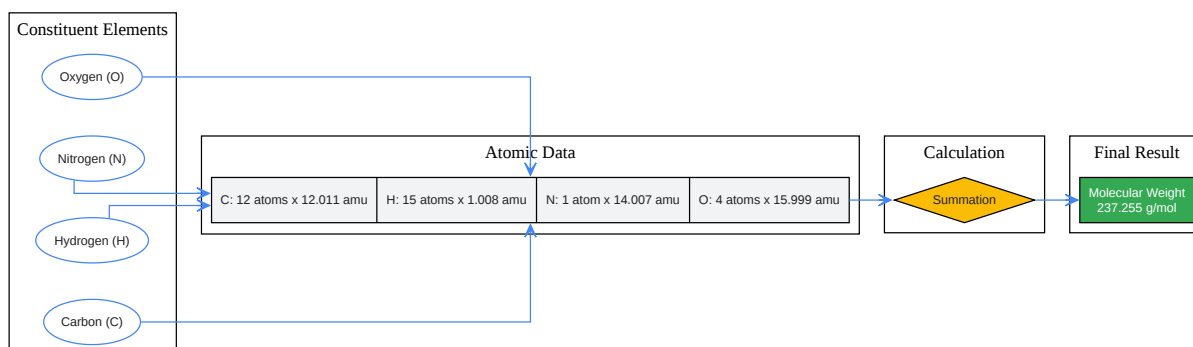
The cumulative molecular weight of **(S)-3-(((Benzyloxy)carbonyl)amino)butanoic acid** is calculated as follows:

$$(12 \times 12.011) + (15 \times 1.008) + (1 \times 14.007) + (4 \times 15.999) = 237.255 \text{ amu}$$

This value is often expressed in grams per mole ( g/mol ) for macroscopic calculations. Published resources confirm the molecular weight to be approximately 237.25 g/mol or 237.26 g/mol .[\[2\]](#)[\[3\]](#)[\[9\]](#)

## Visualization of Molecular Weight Calculation

The following diagram illustrates the workflow for calculating the molecular weight from the molecular formula and atomic weights.



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Caption: Workflow for calculating the molecular weight.

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## References

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